

# A Guide to Replicating and Validating Amphibian Surveys in Chinnar Wildlife Sanctuary

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This guide provides a comparative analysis of historical and recent amphibian surveys conducted in the **Chinnar** Wildlife Sanctuary, Kerala, India. It is intended for researchers and scientists aiming to replicate or validate previous findings and contribute to the long-term monitoring of amphibian populations in this biodiversity hotspot.

## Comparative Analysis of Amphibian Species Richness

Recent surveys have significantly expanded the known amphibian diversity within the **Chinnar** Wildlife Sanctuary. Initial documentation was sparse, but targeted efforts have led to a substantial increase in the number of recorded species.

Survey/Publication	Number of Amphibian Species Recorded	Notes
Kerala Tourism - Chinnar Wildlife Sanctuary	15	General park information.[1]
"Amphibian Fauna of Chinnar Wildlife Sanctuary" (Veeramani et al.)	18	Based on a rapid survey and published secondary sources; noted nine species as endemic to the Western Ghats and five as threatened.[2][3]
The Hindu (August 2016)	31	Results from the first phase of a dedicated reptile-amphibian survey; 16 of these were new sightings for the sanctuary.[4]
The Hindu (July 2022)	60	Part of a larger herpetofaunal survey across six protected areas in the Munnar wildlife division.[5]

## Experimental Protocols for Amphibian Surveys

The methodologies employed in the **Chinnar** surveys, as well as other standardized protocols, are detailed below. Replicating studies should consider these established techniques for consistency and comparability.

### Visual Encounter Surveys (VES)

This is a widely used and effective method for detecting a variety of amphibian species.

- Protocol Used in **Chinnar**: A study on the amphibian fauna of **Chinnar** utilized "Time-constrained Visual Encounter Surveys." [2][3] This involves a systematic search of a specific area or habitat for a predetermined amount of time. [2][3] Both diurnal and nocturnal surveys were conducted along streams and rivers within three major vegetation types: riparian, dry deciduous, and evergreen forests. [2][6] A 2016 survey also specified that searches were

carried out during both day and night across 11 different habitats, including rain shadow areas, high-altitude grasslands, thorny shrubberies, river banks, and shola forests.[4]

- General Standardized Protocol:
  - Slowly and quietly walk through a defined transect or area.[7]
  - Visually scan the ground, leaf litter, water bodies, and vegetation for amphibians.[7]
  - Overturn potential cover objects like logs and rocks, returning them to their original position.
  - Binoculars can be useful for spotting individuals from a distance without causing disturbance.[7]
  - For aquatic habitats, walk along the waterline and scan for amphibians in the water and on the banks.[7]

## Call Surveys

This technique is particularly useful for identifying frog and toad species that have distinct vocalizations during their breeding season.

- General Standardized Protocol:
  - Visit the survey site after dusk.[8]
  - Remain quiet for a few minutes upon arrival to allow any disturbed amphibians to resume calling.[8]
  - Listen for a set period (e.g., 20 minutes) and identify the species by their calls.[8]
  - Record the species heard and estimate the number of individuals calling.[9]
  - Note that some species may not have a consistent advertisement call throughout their range.[9]

## Dipnetting

This method is effective for sampling aquatic life stages of amphibians, such as larvae (tadpoles).

- General Standardized Protocol:
  - Use a standardized dip net to sweep through various microhabitats within a water body.
  - Timed dipnet surveys can provide a reliable measure of relative abundance.[\[10\]](#)
  - Carefully examine the contents of the net and identify any captured larvae.
  - It is crucial to follow disinfection protocols to prevent the spread of pathogens between water bodies.[\[9\]](#)

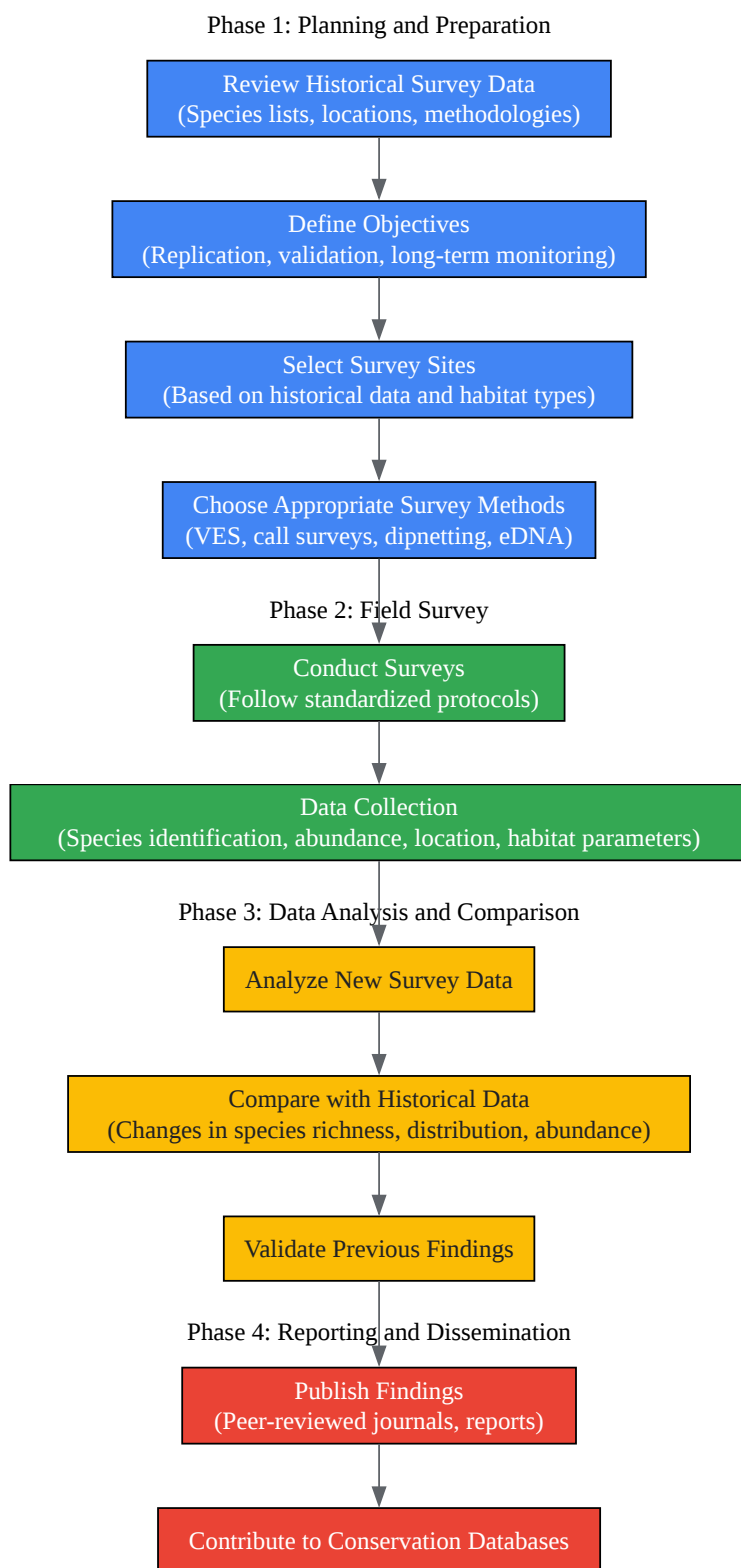
## Environmental DNA (eDNA) Metabarcoding

A modern and increasingly utilized technique that can detect the presence of species from environmental samples like water.

- General Protocol:
  - Collect water samples from the target habitat.
  - Filter the water to capture eDNA.
  - Extract and amplify the DNA using primers specific to amphibians.
  - Sequence the amplified DNA and compare it to a reference database to identify the species present.
  - eDNA surveys have been shown to be as or more efficient than conventional methods for detecting some amphibian species.[\[11\]](#)[\[12\]](#)

## Workflow for Replicating and Validating Amphibian Surveys

The following diagram illustrates a logical workflow for researchers aiming to replicate and validate previous amphibian surveys in the **Chinnar** Wildlife Sanctuary.



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Caption: Workflow for replicating and validating amphibian surveys.

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